

# Application Notes and Protocols: Thiochroman Ring Formation via Friedel-Crafts Acylation

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## Compound of Interest

Compound Name: *Thiochroman*

Cat. No.: *B1618051*

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## Introduction

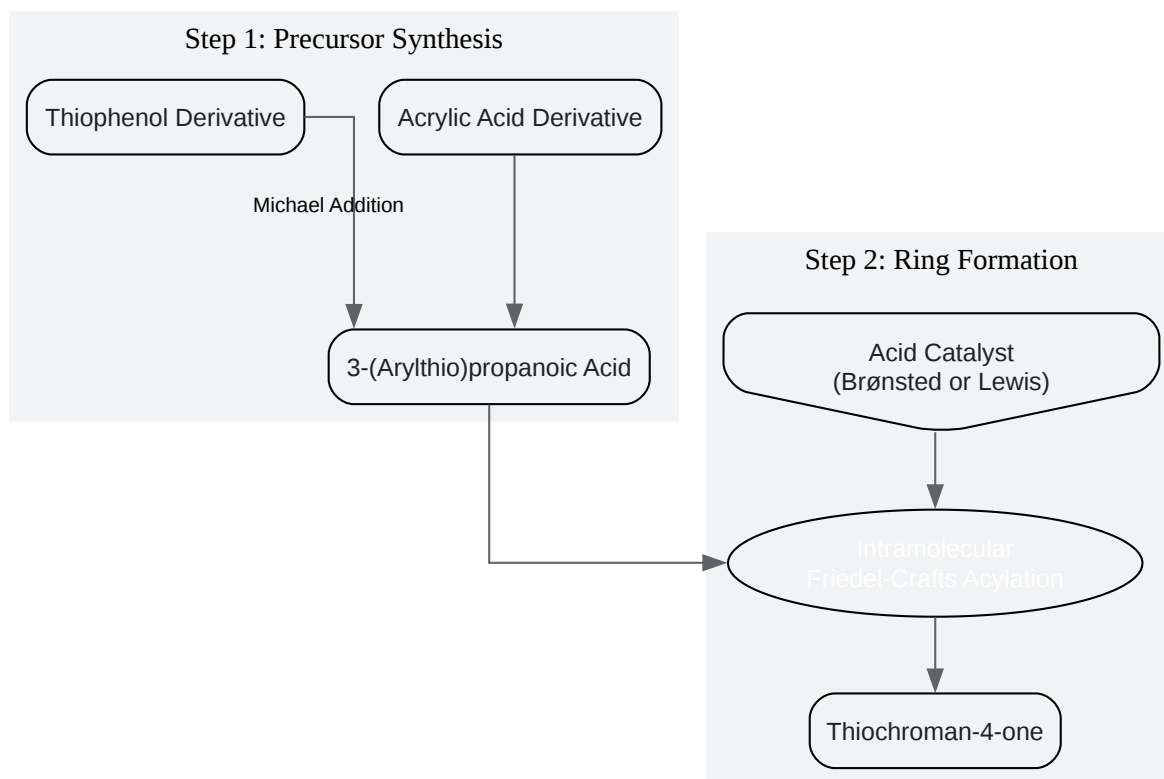
The **thiochroman** scaffold is a privileged heterocyclic system in medicinal chemistry and drug development due to its presence in a wide range of biologically active compounds.<sup>[1]</sup>

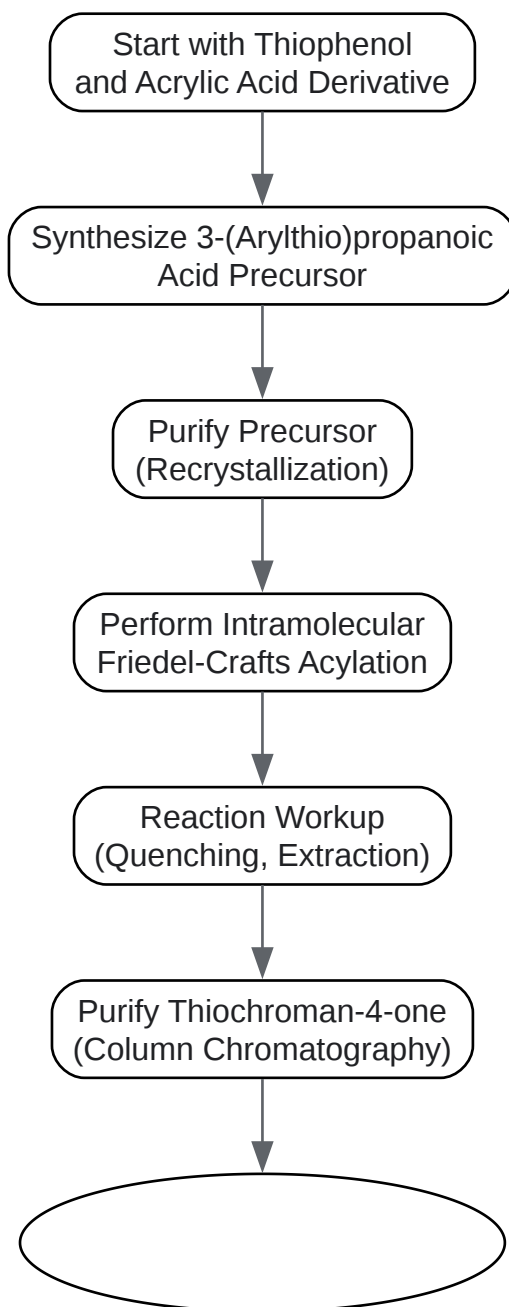
**Thiochroman** derivatives have demonstrated diverse pharmacological activities, including anticancer, antimicrobial, and anti-inflammatory properties.<sup>[1][2]</sup> The formation of the **thiochroman** ring system, particularly the synthesis of **thiochroman**-4-ones, is a key step in accessing these important molecules. A robust and versatile method for constructing this ring system is through the intramolecular Friedel-Crafts acylation of 3-(arylthio)propanoic acids.<sup>[1][2]</sup>

This application note provides a detailed overview and experimental protocols for the synthesis of **thiochroman**-4-ones using this classical yet highly effective reaction.

## Reaction Principle and Logical Relationship

The synthesis of **thiochroman**-4-ones via intramolecular Friedel-Crafts acylation is typically a two-step process. First, a substituted thiophenol undergoes a Michael addition with an acrylic acid derivative (like 3-chloropropanoic acid) to form the corresponding 3-(arylthio)propanoic acid precursor.<sup>[2]</sup> In the second step, this precursor undergoes an intramolecular electrophilic aromatic substitution, catalyzed by a Brønsted or Lewis acid, to yield the cyclized **thiochroman**-4-one.<sup>[1][2]</sup>





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## References

- 1. Synthesis of 2-Aryl-4H-thiochromen-4-one Derivatives via a Cross-Coupling Reaction - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Synthesis and Evaluation of Thiochroman-4-One Derivatives as Potential Leishmanicidal Agents - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: Thiochroman Ring Formation via Friedel-Crafts Acylation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1618051#application-of-friedel-crafts-acylation-in-thiochroman-ring-formation]

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